

# An In-depth Technical Guide to **sn-Glycerol 3-phosphate biscyclohexylammonium salt**

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## Compound of Interest

Compound Name: *sn-Glycerol 3-phosphate*  
*biscyclohexylammonium salt*

Cat. No.: B7802622

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, biological significance, and experimental applications of **sn-Glycerol 3-phosphate biscyclohexylammonium salt**.

## Core Chemical Properties

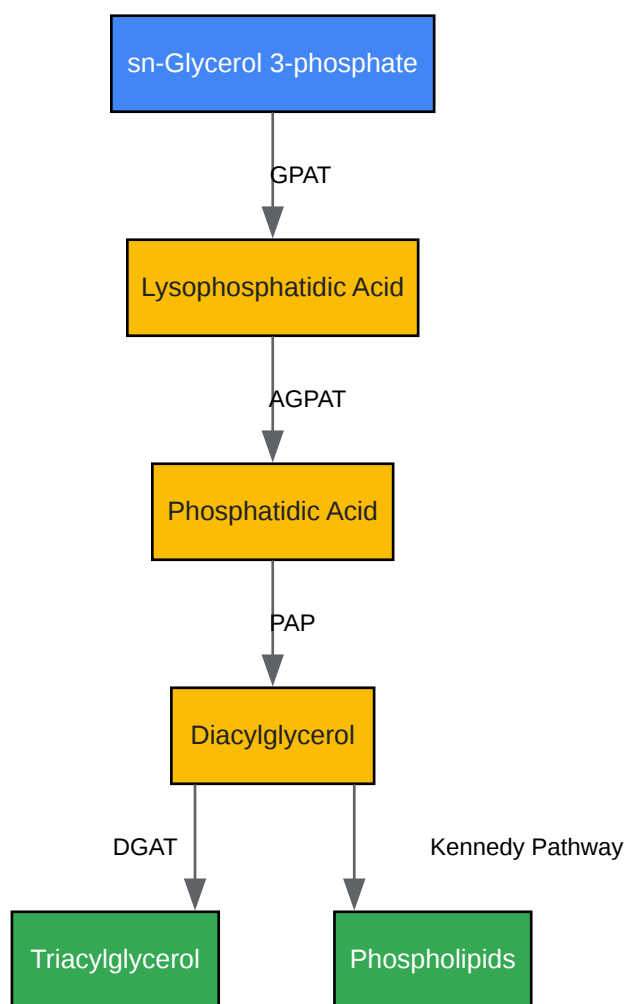
**sn-Glycerol 3-phosphate biscyclohexylammonium salt** is a stable, crystalline solid widely used in biochemical research. The biscyclohexylammonium salt form enhances stability for storage and handling.<sup>[1]</sup>

Property	Value	Reference(s)
CAS Number	29849-82-9	[2][3]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> O <sub>6</sub> P·2C <sub>6</sub> H <sub>13</sub> N	[2][3]
Molecular Weight	370.42 g/mol	[2][3]
Appearance	White powder	[4]
Purity	≥93%	[2][3]
Solubility	Water: 50 mg/mL, clear to very slightly hazy, colorless.[4] Ethanol: 1 mg/mL. PBS (pH 7.2): 10 mg/mL.	[4][5]
Storage Temperature	-20°C	[4]
Stability	Stable for at least 4 years when stored at -20°C.	[5]

## Biological Significance and Signaling Pathways

sn-Glycerol 3-phosphate (G3P) is a pivotal intermediate at the crossroads of glycolysis and lipid metabolism.[5] It is a precursor for the synthesis of all glycerolipids and is central to the glycerophosphate shuttle, which facilitates the transfer of reducing equivalents from cytosolic NADH to the mitochondrial electron transport chain.[5]

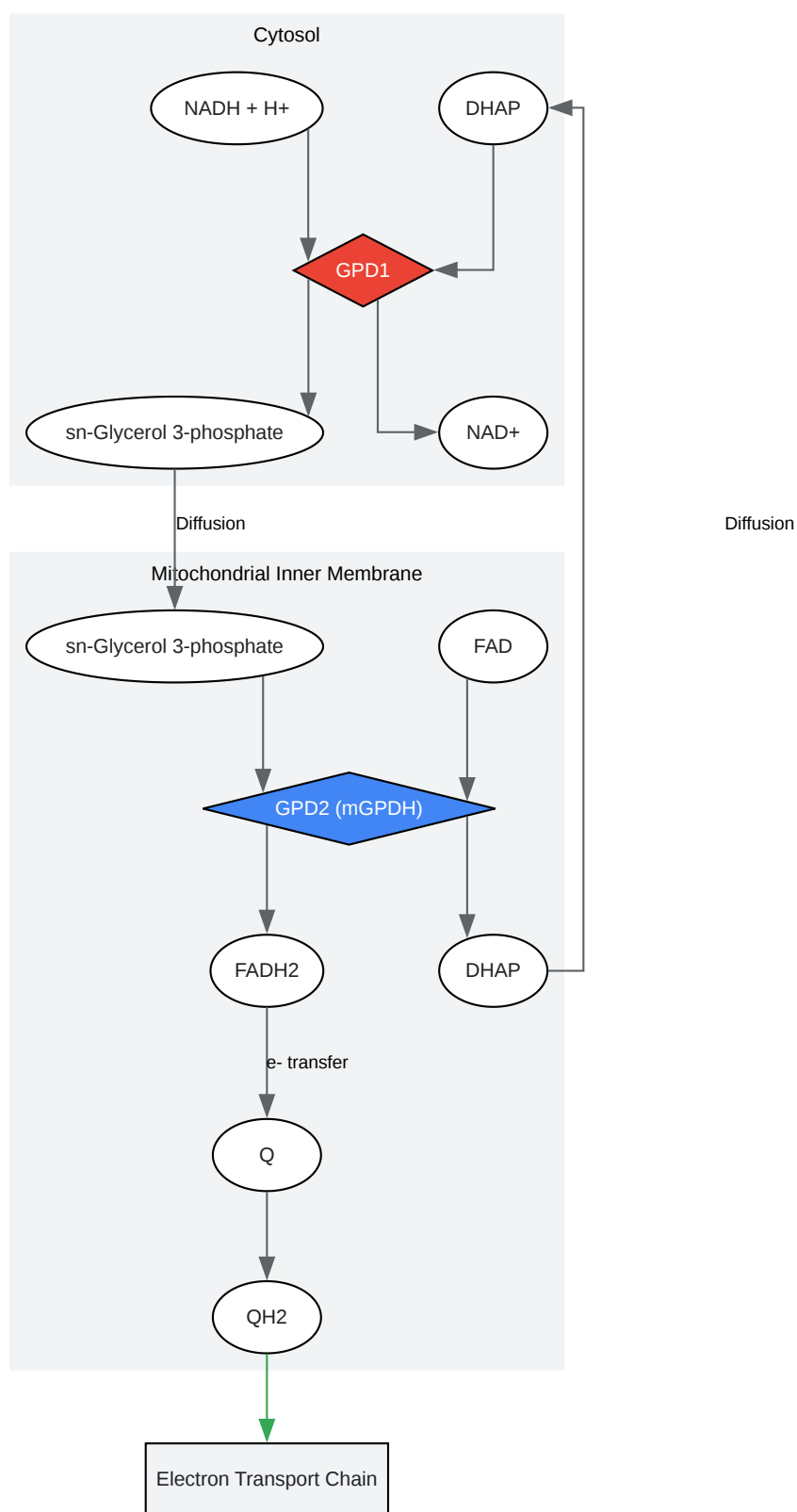
G3P serves as the backbone for the de novo synthesis of glycerolipids. The pathway is initiated by the acylation of G3P.



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Caption: Glycerolipid synthesis pathway starting from sn-Glycerol 3-phosphate.

The glycerophosphate shuttle is a mechanism for regenerating NAD<sup>+</sup> from NADH produced during glycolysis. This shuttle is particularly active in tissues with high energy demands, such as the brain and skeletal muscle.



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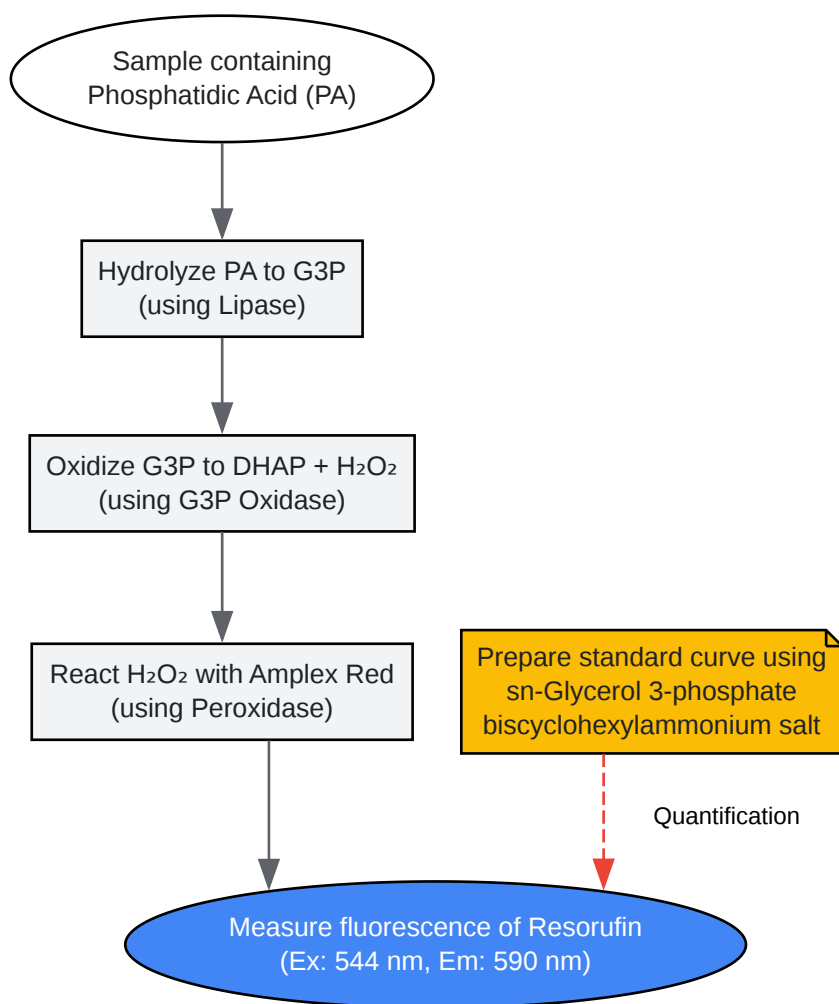
Caption: The Glycerophosphate Shuttle.

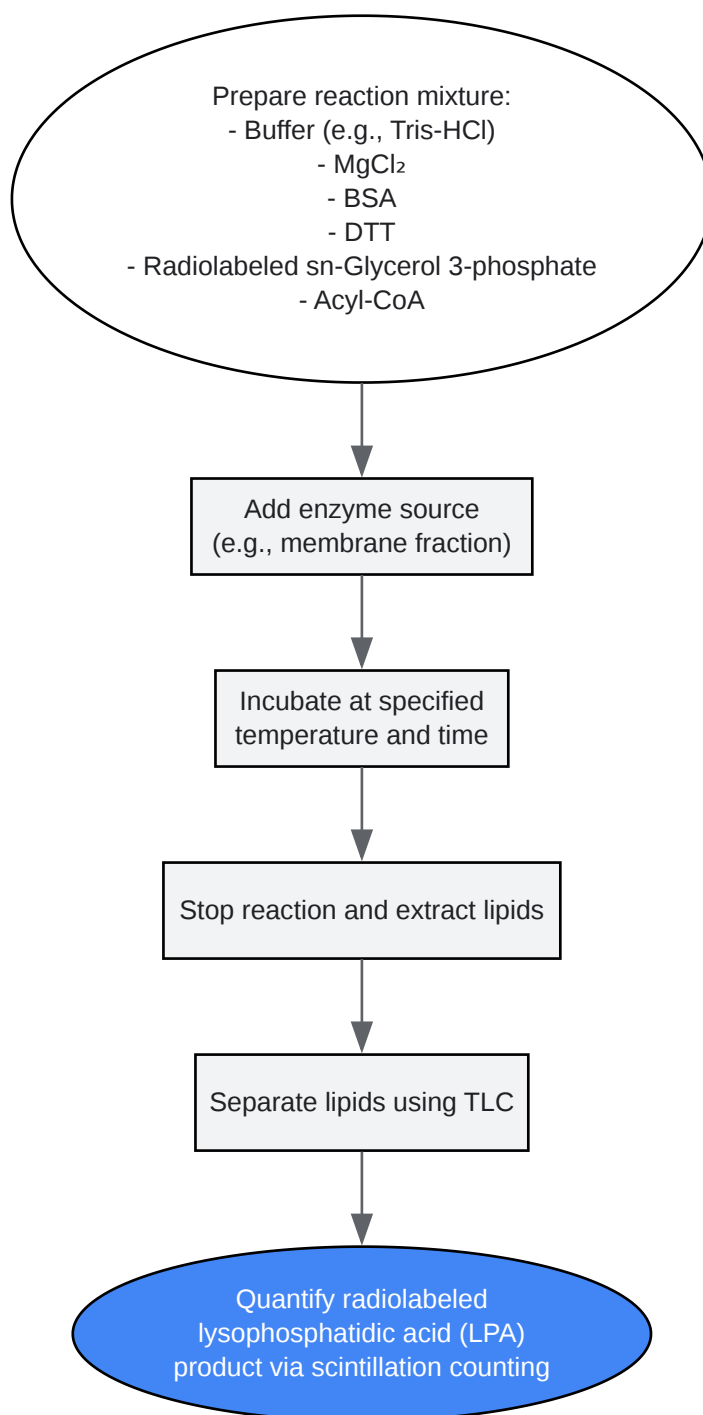
## Experimental Protocols

**sn-Glycerol 3-phosphate biscyclohexylammonium salt** is a crucial reagent in various biochemical assays.

This compound is used as a standard in a highly sensitive enzymatic assay for the quantification of phosphatidic acid (PA).<sup>[2]</sup><sup>[6]</sup> The assay involves the hydrolysis of PA to G3P, which is then measured through a coupled enzymatic reaction that produces a fluorescent signal.<sup>[2]</sup>

Experimental Workflow:





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Address: 3281 E Guasti Rd

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